

# Phase transitions of barium metaborate under heating

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An In-depth Technical Guide to the Phase Transitions of Barium Metaborate ( $\text{BaB}_2\text{O}_4$ ) Under Heating

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Barium metaborate ( $\text{BaB}_2\text{O}_4$ ), commonly known as BBO, is a versatile inorganic compound with significant applications in nonlinear optics and laser technology. It exists in two primary crystalline phases: the low-temperature beta phase ( $\beta$ -BBO) and the high-temperature alpha phase ( $\alpha$ -BBO). The transition between these phases upon heating is a critical aspect that governs the material's properties and applications. This technical guide provides a comprehensive overview of the phase transitions of barium metaborate under heating, focusing on the structural and thermal properties, detailed experimental protocols for characterization, and a summary of key quantitative data.

## Crystalline Phases of Barium Metaborate

Barium metaborate's utility is intrinsically linked to its crystal structure. The two polymorphs,  $\alpha$ -BBO and  $\beta$ -BBO, possess distinct symmetries that dictate their optical properties.

- $\beta$ -Barium Metaborate ( $\beta$ -BBO): The low-temperature phase,  $\beta$ -BBO, belongs to the trigonal crystal system with the space group  $\text{R}3\text{c}$ .<sup>[1][2]</sup> This non-centrosymmetric structure is responsible for its large nonlinear optical coefficients, making it a premier material for

applications such as second-harmonic generation (SHG), optical parametric oscillators (OPOs), and other frequency conversion processes.[1][2]

- $\alpha$ -Barium Metaborate ( $\alpha$ -BBO): The high-temperature phase,  $\alpha$ -BBO, exhibits a centrosymmetric crystal structure, belonging to the trigonal system with the space group  $\bar{R}3c$ .[3] Due to this symmetry,  $\alpha$ -BBO does not possess nonlinear optical properties.[4] However, it has a wide transparency range and is birefringent, making it suitable for manufacturing high-power UV polarizers.[5][6]

## Phase Transition Under Heating

Upon heating, the low-temperature  $\beta$ -BBO phase undergoes a reversible phase transition to the high-temperature  $\alpha$ -BBO phase. This transition is a critical parameter for the growth and application of BBO crystals.

The phase transition from  $\beta$ -BBO to  $\alpha$ -BBO occurs at approximately 925 °C.[1] This transformation is a crucial consideration during the crystal growth process, which typically employs a flux method to grow the desired  $\beta$ -phase at temperatures below this transition point. [7]

## Quantitative Data Summary

The following tables summarize the key quantitative data related to the phase transitions and properties of barium metaborate.

**Table 1: Crystallographic Data of Barium Metaborate Phases**

Property	$\beta$ -BaB <sub>2</sub> O <sub>4</sub> (Low Temperature)	$\alpha$ -BaB <sub>2</sub> O <sub>4</sub> (High Temperature)
Crystal System	Trigonal	Trigonal
Space Group	R3c	$\bar{R}3c$
Lattice Parameters	$a = 12.532 \text{ \AA}$ , $c = 12.717 \text{ \AA}$ [1][8]	$a = 7.28 \text{ \AA}$ , $c = 39.38 \text{ \AA}$ [3]
Density	3.85 g/cm <sup>3</sup> [1][8]	3.85 g/cm <sup>3</sup>

## Table 2: Thermal Properties of Barium Metaborate

Property	Value
$\beta$ to $\alpha$ Phase Transition Temp.	$925 \pm 5$ °C[1]
Melting Point	$1095 \pm 5$ °C[1]
Thermal Expansion Coefficients	$\alpha_a = 4 \times 10^{-6}$ /K, $\alpha_c = 36 \times 10^{-6}$ /K[1][2]
Standard Molar Enthalpy of Formation ( $\beta$ -BBO)	$-(2020.3 \pm 1.7)$ kJ·mol <sup>-1</sup> [9]

## Experimental Protocols

The characterization of barium metaborate's phase transitions involves several key analytical techniques. Detailed methodologies for these experiments are provided below.

### High-Temperature X-ray Diffraction (HT-XRD)

HT-XRD is essential for determining the crystal structure and lattice parameters of  $\text{BaB}_2\text{O}_4$  at different temperatures, providing direct evidence of the phase transition.

- Instrumentation: A high-resolution powder X-ray diffractometer equipped with a high-temperature attachment (e.g., Anton Paar HTK 1200N).
- Sample Preparation: A fine powder of  $\beta$ - $\text{BaB}_2\text{O}_4$  is evenly spread on the sample holder (typically a platinum or ceramic strip).
- X-ray Source: Copper (Cu)  $\text{K}\alpha$  radiation ( $\lambda = 1.5406$  Å) is commonly used, generated at a voltage of 40-45 kV and a current of 30-40 mA.
- Optics: The incident beam optics may include a programmable divergence slit, a mask, and an anti-scatter slit. The diffracted beam optics often consist of a Soller slit and a high-speed detector.
- Data Collection:
  - Temperature Program: The sample is heated from room temperature to a temperature above the phase transition (e.g., 1000 °C) at a controlled rate (e.g., 5-20 °C/min). To ensure thermal equilibrium, a wait time (e.g., 2-5 minutes) is programmed at each

measurement temperature. Data can also be collected during a controlled cooling cycle to observe the reversibility of the transition.

- Scan Parameters: Diffraction patterns are typically collected over a  $2\theta$  range of 10-80° with a step size of 0.01-0.02° and a dwell time of 1-2 seconds per step.
- Data Analysis: The collected diffraction patterns are analyzed using software capable of Rietveld refinement to determine the crystal phase, lattice parameters, and phase fractions at each temperature.

## Temperature-Dependent Raman Spectroscopy

Raman spectroscopy is a powerful tool for probing the vibrational modes of the BaB<sub>2</sub>O<sub>4</sub> crystal lattice, which are sensitive to changes in crystal structure.

- Instrumentation: A micro-Raman spectrometer coupled with a temperature-controlled stage (e.g., Linkam THMS600).
- Sample Preparation: A small, polished single crystal of  $\beta$ -BBO or a pressed pellet of powdered sample is placed on the temperature-controlled stage.
- Laser Source: A continuous-wave laser is used for excitation. Common choices include a frequency-doubled Nd:YAG laser at 532 nm or an Argon-ion laser. The laser power should be kept low (typically < 5 mW on the sample) to avoid laser-induced heating and damage.
- Optics: The laser is focused onto the sample through a microscope objective. The backscattered Raman signal is collected through the same objective and directed to the spectrometer.
- Data Collection:
  - Temperature Program: Raman spectra are recorded at various temperatures as the sample is heated through the phase transition temperature. The sample is allowed to stabilize at each temperature for a few minutes before measurement.
  - Spectral Parameters: Spectra are typically collected over a wavenumber range of 50-1600  $\text{cm}^{-1}$  with a spectral resolution of 1-2  $\text{cm}^{-1}$ . The acquisition time will depend on the signal intensity.

- Data Analysis: Changes in the Raman spectra, such as the appearance or disappearance of peaks, shifts in peak positions, and changes in peak widths, are correlated with the structural changes occurring during the phase transition.

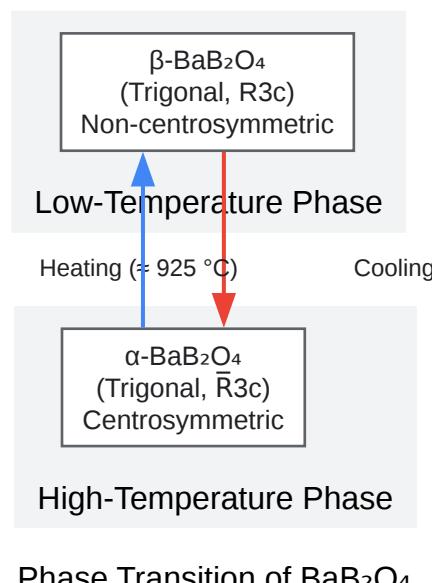
## Simultaneous Thermogravimetric Analysis and Differential Thermal Analysis (TGA-DTA)

TGA-DTA provides information about mass changes and thermal events (endothermic or exothermic processes) as a function of temperature. For the  $\beta$  to  $\alpha$  phase transition in  $\text{BaB}_2\text{O}_4$ , which does not involve a mass change, DTA is particularly informative.

- Instrumentation: A simultaneous TGA-DTA or TGA-DSC (Differential Scanning Calorimetry) instrument.
- Sample Preparation: A small amount of powdered  $\beta$ - $\text{BaB}_2\text{O}_4$  (typically 5-15 mg) is placed in a sample pan, usually made of alumina ( $\text{Al}_2\text{O}_3$ ) or platinum. An empty pan of the same material is used as a reference.
- Experimental Conditions:
  - Atmosphere: The experiment is typically run under an inert atmosphere, such as nitrogen or argon, flowing at a constant rate (e.g., 20-50 mL/min) to prevent any oxidative reactions.
  - Temperature Program: The sample is heated from room temperature to a temperature above the phase transition (e.g., 1100 °C) at a constant heating rate, commonly 10 °C/min.
- Data Analysis: The TGA curve will show negligible mass loss, confirming the material's thermal stability in the studied temperature range. The DTA curve will exhibit an endothermic peak corresponding to the  $\beta$  to  $\alpha$  phase transition, the onset of which indicates the transition temperature. The area under this peak is proportional to the enthalpy of the transition.

## Visualizations

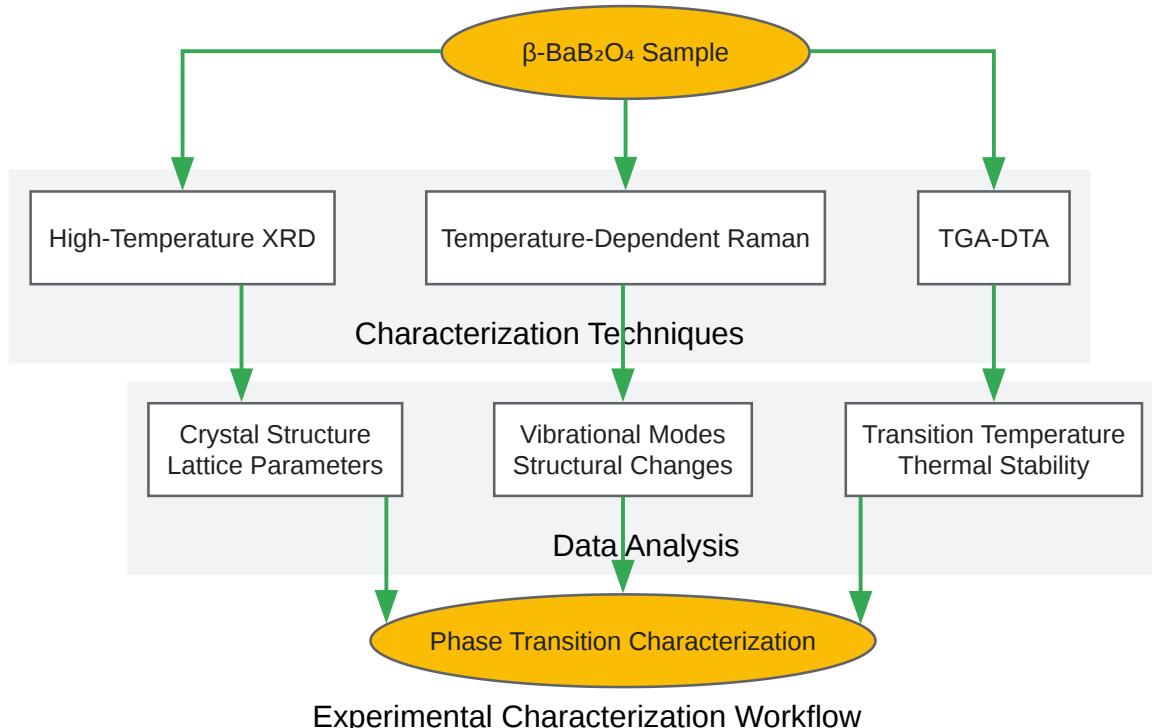
### Phase Transition Pathway of Barium Metaborate



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Caption: Reversible phase transition of barium metaborate upon heating and cooling.

## Experimental Workflow for Characterization



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Caption: Workflow for characterizing the phase transition of barium metaborate.

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